

Technical Support Center: C₁₈H₁₉BrN₄O₅ (Bromazolamide)

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Compound of Interest

Compound Name: C₁₈H₁₉BrN₄O₅

Cat. No.: B15172104

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Welcome to the technical support center for **C₁₈H₁₉BrN₄O₅**, a novel research compound. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address solubility challenges encountered during your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the aqueous solubility of **C₁₈H₁₉BrN₄O₅**?

A1: The aqueous solubility of **C₁₈H₁₉BrN₄O₅** is very low, typically less than 0.1 mg/mL, classifying it as a poorly soluble compound. This can present challenges in achieving the desired concentrations for in vitro and in vivo experiments.

Q2: Why is **C₁₈H₁₉BrN₄O₅** so poorly soluble in water?

A2: The molecular structure of **C₁₈H₁₉BrN₄O₅** contains several hydrophobic aromatic rings and a limited number of polar functional groups capable of hydrogen bonding with water. This lipophilic nature is the primary reason for its poor aqueous solubility.

Q3: Can I use DMSO to dissolve **C₁₈H₁₉BrN₄O₅**?

A3: Yes, **C₁₈H₁₉BrN₄O₅** is readily soluble in dimethyl sulfoxide (DMSO). However, it is crucial to be mindful of the final DMSO concentration in your experimental system, as high concentrations can be toxic to cells. It is recommended to prepare a high-concentration stock solution in DMSO and then dilute it in your aqueous experimental medium.

Q4: What is the recommended method for preparing a stock solution?

A4: To prepare a stock solution, dissolve **C18H19BrN4O5** in 100% DMSO to a concentration of 10-50 mM. Ensure the compound is fully dissolved by vortexing and gentle warming if necessary. Store the stock solution at -20°C or -80°C.

Q5: I observed precipitation when diluting my DMSO stock solution in an aqueous buffer. What should I do?

A5: Precipitation upon dilution is a common issue due to the poor aqueous solubility of the compound. Please refer to the Troubleshooting Guide below for detailed solutions to this problem.

Troubleshooting Guide: Solubility Issues

Issue 1: Compound precipitates out of solution upon dilution of DMSO stock in aqueous media.

- Cause: The concentration of the compound in the final aqueous solution exceeds its solubility limit.
- Solutions:
 - Reduce the Final Concentration: Decrease the final working concentration of **C18H19BrN4O5** in your experiment.
 - Use a Co-solvent: Incorporate a water-miscible organic co-solvent in your final solution.^[1]
^[2] Common co-solvents include ethanol, propylene glycol, and polyethylene glycol (PEG).
^[1]
 - Utilize Surfactants: The inclusion of non-ionic surfactants like Polysorbate 80 (Tween 80) or Poloxamer 188 can aid in forming micelles that encapsulate the compound and increase its apparent solubility.^[3]
 - pH Adjustment: If the compound has ionizable groups, adjusting the pH of the buffer may enhance solubility.^[2]^[3]

Issue 2: Inconsistent results in biological assays.

- Cause: Poor solubility can lead to variable concentrations of the active compound in your assays.
- Solutions:
 - Verify Solubilization: Before each experiment, visually inspect your final solution for any signs of precipitation.
 - Sonication: Briefly sonicate the final solution to break down any small aggregates that may not be visible.
 - Formulation Development: For in vivo studies, consider more advanced formulation strategies such as solid dispersions or complexation with cyclodextrins.[\[4\]](#)

Solubility Data

The following table summarizes the solubility of **C18H19BrN4O5** in various solvents and conditions.

Solvent/System	Temperature (°C)	Solubility (mg/mL)
Water	25	< 0.1
Phosphate-Buffered Saline (PBS) pH 7.4	25	< 0.1
Dimethyl Sulfoxide (DMSO)	25	> 50
Ethanol	25	~5
10% DMSO in PBS	25	~0.2
5% Tween 80 in Water	25	~1.5

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

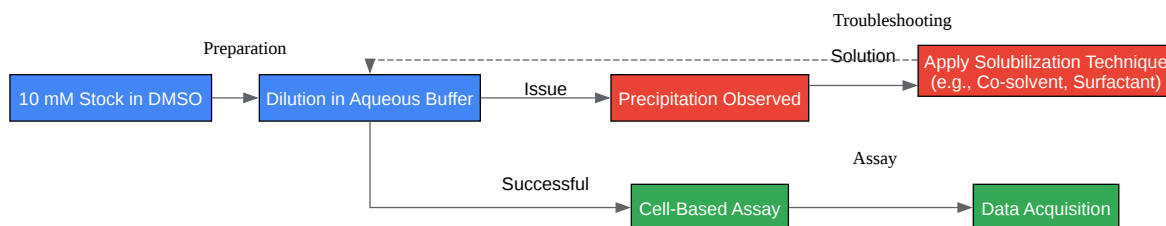
- Weigh out the required amount of **C18H19BrN4O5**.
- Add the appropriate volume of 100% DMSO to achieve a 10 mM concentration.
- Vortex the solution for 2-3 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used if necessary.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

Protocol 2: Solubilization using a Co-solvent System

- Start with your 10 mM stock solution of **C18H19BrN4O5** in DMSO.
- In a sterile tube, add the required volume of the DMSO stock.
- Add an equal volume of a co-solvent such as ethanol and mix well.
- Slowly add your aqueous buffer to the DMSO/co-solvent mixture while vortexing to reach the final desired concentration.

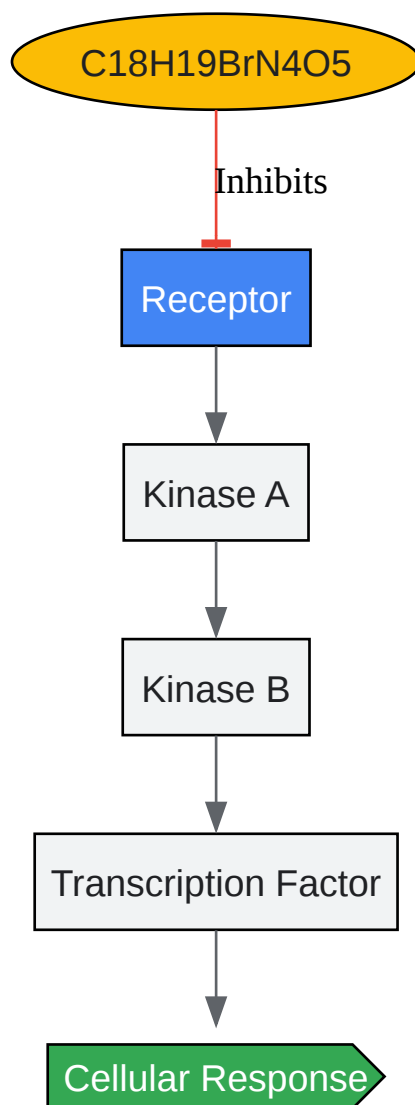
Visualizations

Below are diagrams illustrating key concepts and workflows related to the use of **C18H19BrN4O5**.



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A troubleshooting workflow for **C18H19BrN4O5** solubility issues.



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A hypothetical signaling pathway inhibited by **C18H19BrN4O5**.

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